

Application Note: Analysis of Pentacosane by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Pentacosane*

Cat. No.: *B166384*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This application note details a robust and reliable method for the identification and quantification of **pentacosane** (C₂₅H₅₂) using Gas Chromatography-Mass Spectrometry (GC-MS). **Pentacosane** is a long-chain alkane found in various natural products and used as a reference standard in analytical chemistry.^{[1][2]} The methodology presented here provides a comprehensive protocol covering sample preparation, GC-MS instrument parameters, and data analysis, making it suitable for quality control, purity assessment, and research applications.

Physicochemical Properties of Pentacosane

Pentacosane is a saturated hydrocarbon with a linear chain of 25 carbon atoms.^[1] It is a waxy, colorless solid at room temperature and is soluble in organic solvents such as benzene and chloroform.^{[1][3]}

Property	Value	Reference
Molecular Formula	C ₂₅ H ₅₂	[4]
Molecular Weight	352.7 g/mol	[3]
CAS Number	629-99-2	[4]
Melting Point	53-56 °C	[1]
Boiling Point	401.9 °C (at 760 mmHg)	[1]

Experimental Protocols

Materials and Reagents

- Standard: **Pentacosane** (≥99% purity)
- Solvent: Hexane or Dichloromethane (GC grade)
- Vials: 2 mL clear glass autosampler vials with PTFE-lined caps.[5][6]
- Filters: 0.22 µm PTFE syringe filters (if required)

Sample and Standard Preparation

Proper sample preparation is critical for accurate GC-MS analysis. The goal is to dissolve the analyte in a volatile solvent suitable for injection.[5]

- Stock Standard Solution (1000 µg/mL): Accurately weigh 10 mg of **pentacosane** standard and dissolve it in 10 mL of hexane in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standards (e.g., 1, 5, 10, 25, 50 µg/mL) by serially diluting the stock solution with hexane. These will be used to generate a calibration curve for quantification.
- Sample Preparation: Dissolve solid samples containing **pentacosane** in a suitable volatile solvent like hexane to achieve a final concentration within the calibration range (approximately 10 µg/mL is recommended for a 1 µL injection).[5][7]

- Filtration (Optional): If the sample solution contains particulate matter, filter it through a 0.22 µm syringe filter to prevent clogging the GC inlet and column.[7]
- Transfer: Transfer the final prepared standard or sample solutions into 2 mL glass autosampler vials for analysis.[6]

GC-MS Instrumentation and Method

The following parameters are recommended for the analysis of **pentacosane** on a standard capillary GC-MS system.

Parameter	Recommended Setting
Gas Chromatograph (GC)	
Column	HP-5MS (or equivalent 5% Phenyl Methylpolysiloxane), 30 m x 0.25 mm ID, 0.25 µm film thickness[2][8]
Carrier Gas	Helium, constant flow mode at 1.0 - 1.2 mL/min[2][8]
Injection Mode	Splitless (1 µL injection volume)[2]
Injector Temperature	250 °C[2]
Oven Program	Initial: 50 °C, hold for 3 min. Ramp: 4 °C/min to 320 °C. Hold: 5 min at 320 °C[2]
Mass Spectrometer (MS)	
Ionization Mode	Electron Ionization (EI) at 70 eV[3]
Mass Analyzer	Quadrupole
Scan Mode	Full Scan (m/z 40-450) for identification
SIM Mode (Optional)	For enhanced sensitivity and quantification, monitor characteristic ions
Transfer Line Temp	280 °C
Ion Source Temp	230 °C

Data Presentation and Analysis

Identification

Pentacosane is identified by its retention time (RT) and its characteristic mass spectrum. Under the conditions described, the retention time for **pentacosane** is approximately 32.99 minutes.[2] The EI mass spectrum is characterized by a series of hydrocarbon fragment ions, with the most abundant peaks used for confirmation.[3][9]

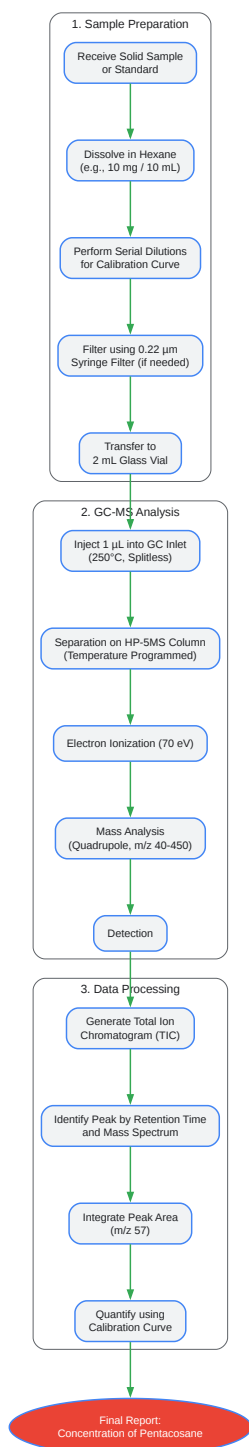
Quantitative Data

A calibration curve is generated by plotting the peak area of a characteristic ion against the concentration of the working standards. The concentration of **pentacosane** in unknown samples is then determined from this curve. The table below summarizes the key quantitative parameters for **pentacosane**.

Parameter	Value	Description
Retention Time (RT)	~32.99 min[2]	Time taken for pentacosane to elute from the GC column.
Molecular Ion (M+)	m/z 352	The ion corresponding to the intact molecule (low abundance).[3]
Quantifier Ion	m/z 57 (Base Peak)	The most abundant fragment ion, typically used for quantification.[3]
Qualifier Ions	m/z 43, 71, 85	Additional characteristic fragment ions used for confirmation.[3]

Experimental Workflow Visualization

The following diagram illustrates the complete workflow for the GC-MS analysis of **pentacosane**, from initial sample handling to final data analysis.



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Caption: Workflow for GC-MS analysis of **pentacosane**.

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